

# 3-Pyridinecarboxamide 5-fluoro-N-hydroxy- chemical structure

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## Compound of Interest

Compound Name: 3-Pyridinecarboxamide, 5-fluoro-N-hydroxy-

CAS No.: 1582-86-1

Cat. No.: B13261963

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## Technical Monograph: 5-Fluoro-N-hydroxynicotinamide

Chemical Class: Pyridine Hydroxamic Acid | CAS: 1582-86-1 | Role: Metalloenzyme Inhibitor & Chemical Probe

### Executive Summary & Core Identity

5-Fluoro-N-hydroxynicotinamide (also known as 5-fluoro-3-pyridinecarbohydroxamic acid) is a synthetic derivative of nicotino hydroxamic acid. Structurally, it combines a pyridine scaffold with a hydroxamic acid zinc-binding group (ZBG) at the 3-position and a fluorine atom at the 5-position.

This molecule is primarily investigated in medicinal chemistry as a competitive inhibitor of metalloenzymes, specifically targeting Urease (Nickel-dependent) and Matrix Metalloproteinases (MMPs) or Histone Deacetylases (HDACs) (Zinc-dependent). The introduction of the fluorine atom at the C5 position is a strategic modification designed to

enhance metabolic stability by blocking oxidative metabolism and modulating the pKa of the hydroxamic acid moiety.

## Physicochemical Profile

| Property          | Value / Descriptor                                                                                                                             |
|-------------------|------------------------------------------------------------------------------------------------------------------------------------------------|
| IUPAC Name        | 5-Fluoro-N-hydroxy-3-pyridinecarboxamide                                                                                                       |
| Common Name       | 5-Fluoronicotinohydroxamic Acid                                                                                                                |
| CAS Number        | 1582-86-1                                                                                                                                      |
| Molecular Formula | C <sub>6</sub> H <sub>5</sub> FN <sub>2</sub> O <sub>2</sub>                                                                                   |
| Molecular Weight  | 156.11 g/mol                                                                                                                                   |
| Solubility        | Soluble in DMSO, Methanol; Sparingly soluble in Water                                                                                          |
| pKa (Predicted)   | ~8.5 (Hydroxamic acid group)                                                                                                                   |
| Electronic Effect | 5-F exerts inductive electron withdrawal (-I), lowering the pKa of the hydroxamic acid compared to the unsubstituted parent. <sup>[1][2]</sup> |

## Chemical Structure & Electronic Properties

The pharmacological efficacy of 5-Fluoro-N-hydroxynicotinamide is driven by two distinct structural features:

- The Hydroxamic Acid Warhead (-CONHOH): This functional group acts as a bidentate ligand. In physiological conditions, it exists in equilibrium between the keto and enol forms, capable of chelating metal ions (Zn<sup>2+</sup>, Ni<sup>2+</sup>, Fe<sup>3+</sup>) within enzyme active sites. The oxygen atoms of the carbonyl and hydroxyl groups form a stable 5-membered chelate ring with the metal.
- The 5-Fluoro Substituent:
  - Metabolic Blocking: The C5 position of the pyridine ring is a common site for metabolic oxidation (via Cytochrome P450). Fluorine substitution blocks this pathway, potentially

extending the compound's half-life ( $t_{1/2}$ ).

- Acidity Modulation: Fluorine is highly electronegative. Its electron-withdrawing nature pulls electron density from the pyridine ring, which in turn affects the amide bond. This increases the acidity of the N-hydroxy proton, potentially strengthening the ionic interaction with metal cofactors in the target enzyme.

## Synthesis Protocol

Note: This protocol describes the conversion of 5-fluoronicotinic acid to the hydroxamic acid via a methyl ester intermediate.

## Reaction Scheme (Graphviz)

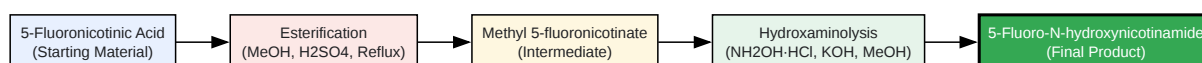


Figure 1: Two-step synthesis of 5-Fluoro-N-hydroxynicotinamide from 5-fluoronicotinic acid.

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## Detailed Methodology

### Step 1: Synthesis of Methyl 5-fluoronicotinate

- Reagents: 5-Fluoronicotinic acid (1.0 eq), Methanol (excess, solvent), Sulfuric acid (catalytic).
- Procedure: Dissolve 5-fluoronicotinic acid in anhydrous methanol. Add concentrated  $\text{H}_2\text{SO}_4$  dropwise at  $0^\circ\text{C}$ . Heat the mixture to reflux ( $65^\circ\text{C}$ ) for 6–8 hours.
- Workup: Concentrate the solvent under reduced pressure. Neutralize the residue with saturated  $\text{NaHCO}_3$  solution. Extract with Ethyl Acetate (3x). Dry organic layer over  $\text{Na}_2\text{SO}_4$  and concentrate to yield the methyl ester.

### Step 2: Hydroxaminolysis (Conversion to Hydroxamic Acid)

- Reagents: Hydroxylamine hydrochloride ( $\text{NH}_2\text{OH}\cdot\text{HCl}$ , 3.0 eq), Potassium Hydroxide (KOH, 6.0 eq), Methanol.

- **Preparation of  $\text{NH}_2\text{OH}$ :** Dissolve  $\text{NH}_2\text{OH}\cdot\text{HCl}$  in methanol. In a separate flask, dissolve  $\text{KOH}$  in methanol. Add the  $\text{KOH}$  solution to the hydroxylamine solution at  $0^\circ\text{C}$  to generate free hydroxylamine base. Filter off the precipitated  $\text{KCl}$ .
- **Reaction:** Add the Methyl 5-fluoronicotinate (from Step 1) to the filtrate. Stir at room temperature for 2–4 hours. Monitor by TLC (shift to lower  $R_f$ ).
- **Isolation:** Acidify the mixture carefully with 1N  $\text{HCl}$  to pH ~6 to precipitate the product. Filter the solid, wash with cold water/ethanol, and recrystallize from ethanol/water.

## Mechanism of Action: Metalloenzyme Inhibition

The primary mechanism involves the chelation of the catalytic metal ion in the enzyme's active site.

### Target 1: Urease (Nickel-Dependent)

Urease is a virulence factor for *Helicobacter pylori*. It contains a binuclear Nickel ( $\text{Ni}^{2+}$ ) center.

- **Mechanism:** 5-Fluoro-N-hydroxynicotinamide enters the active site. The hydroxamic acid group acts as a bridging ligand between the two  $\text{Ni}^{2+}$  ions, displacing the water molecule required for urea hydrolysis.
- **Effect:** Prevents the production of ammonia, thereby re-acidifying the bacterial microenvironment and reducing bacterial survival.

### Target 2: HDAC / MMP (Zinc-Dependent)

- **Mechanism:** In Histone Deacetylases (HDACs), the Zinc ( $\text{Zn}^{2+}$ ) ion activates a water molecule for nucleophilic attack on the acetyl-lysine substrate. The hydroxamic acid group of the inhibitor binds directly to the  $\text{Zn}^{2+}$ , displacing the catalytic water and sterically blocking the substrate.

## Molecular Interaction Pathway (Graphviz)

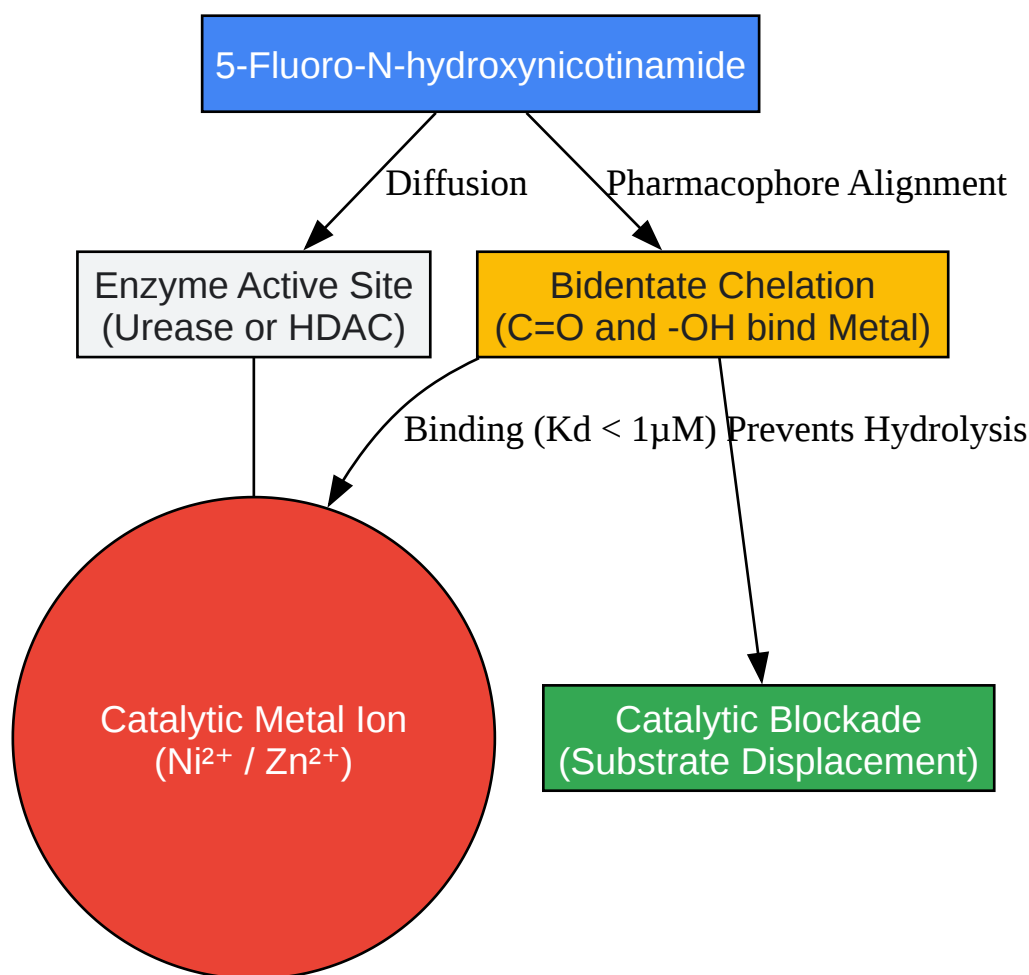


Figure 2: Mechanism of Action - Metal Chelation Pathway.

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## Experimental Validation: Urease Inhibition Assay

To verify the activity of the synthesized compound.

- Reagents: Jack Bean Urease (enzyme), Urea (substrate), Phenol red (indicator), Phosphate buffer (pH 6.8).
- Preparation: Prepare a stock solution of 5-Fluoro-N-hydroxynicotinamide in DMSO.
- Incubation: Mix 10  $\mu\text{L}$  of inhibitor solution with 10  $\mu\text{L}$  of Urease solution (5 U/mL). Incubate at 37°C for 15 minutes to allow binding.
- Reaction: Add 40  $\mu\text{L}$  of Urea solution (100 mM). Incubate for 30 minutes.

- Detection: Measure ammonia production using the Indophenol method or by monitoring pH change (colorimetric shift of Phenol red) at 560 nm.
- Calculation: Calculate % Inhibition =  
  
• Determine IC<sub>50</sub> by plotting log[concentration] vs. % inhibition.

## References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CAS 1582-86-1. Retrieved from [\[Link\]](#)
- Amtul, Z., et al. (2002). Chemistry and Mechanism of Urease Inhibition. Current Medicinal Chemistry. (Contextual grounding for hydroxamic acid mechanism).

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## Sources

- 1. Niacinamide [\[webbook.nist.gov\]](http://webbook.nist.gov)
- 2. Niacinamide [\[webbook.nist.gov\]](http://webbook.nist.gov)
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